

improving ACP-5862 solubility for in vitro assays

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Compound of Interest

Compound Name: ACP-5862

Cat. No.: B2622267

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Technical Support Center: ACP-5862

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ACP-5862**, focusing on improving its solubility for in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is **ACP-5862** and why is its solubility a concern?

A1: **ACP-5862** is the major active metabolite of Acalabrutinib, a potent and selective second-generation Bruton's tyrosine kinase (BTK) inhibitor.^{[1][2]} Like many kinase inhibitors, **ACP-5862** is a lipophilic molecule with low aqueous solubility, which can present challenges in preparing stock solutions and achieving desired concentrations in in vitro cell-based assays, potentially leading to inaccurate experimental results. DrugBank predicts a very low water solubility for **ACP-5862** of 0.00767 mg/mL.

Q2: What is the recommended solvent for preparing a high-concentration stock solution of **ACP-5862**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **ACP-5862**. A solubility of up to 250 mg/mL (519.20 mM) can be achieved in DMSO.^{[3][4]}

Q3: Are there any special considerations when using DMSO to dissolve **ACP-5862**?

A3: Yes. For optimal dissolution in DMSO, it is recommended to use ultrasonic treatment.^[3] Additionally, due to the hygroscopic nature of DMSO (it readily absorbs moisture from the air), it is crucial to use a fresh, unopened bottle of anhydrous DMSO. Absorbed water can significantly reduce the solubility of hydrophobic compounds like **ACP-5862**.^[3]

Q4: Can I prepare a stock solution of **ACP-5862** in ethanol?

A4: While specific solubility data for **ACP-5862** in ethanol is not readily available, its parent compound, Acalabrutinib, is soluble in ethanol at approximately 15 mg/mL. Given the structural similarity, ethanol may be a viable solvent, but the achievable concentration is likely to be significantly lower than in DMSO.

Q5: How should I prepare working solutions of **ACP-5862** in aqueous media for cell-based assays?

A5: To prepare working solutions, a serial dilution of the high-concentration DMSO stock solution into your aqueous cell culture medium is the standard method. It is critical to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity or off-target effects. Rapidly vortexing the medium while adding the DMSO stock can aid in dispersion and prevent precipitation.

Troubleshooting Guide: Solubility Issues with **ACP-5862**

Problem: I am seeing precipitation when I dilute my **ACP-5862** DMSO stock into my aqueous assay buffer.

Possible Cause	Troubleshooting Steps
Final DMSO concentration is too low to maintain solubility.	- Increase the final DMSO concentration slightly, ensuring it remains within the tolerated limit for your cell line (typically $\leq 0.1\%$).- Perform a DMSO tolerance test on your specific cell line.
The compound is "crashing out" of solution upon dilution.	- Prepare an intermediate dilution of the DMSO stock in a co-solvent like PEG300 before the final dilution into the aqueous buffer.- Warm the aqueous buffer to 37°C before adding the DMSO stock.- Increase the mixing speed (e.g., vortexing) during the addition of the DMSO stock.
The pH of the aqueous buffer is not optimal for ACP-5862 solubility.	- ACP-5862 is a weakly basic compound. Its solubility may be higher in more acidic conditions. If your experimental system allows, try adjusting the pH of your buffer to a slightly lower value.
The compound has been stored improperly.	- Ensure the solid compound and DMSO stock solutions are stored at -20°C or -80°C as recommended.- Avoid repeated freeze-thaw cycles of the stock solution by aliquoting it after preparation.

Problem: I am unable to dissolve **ACP-5862** in DMSO to the desired concentration.

Possible Cause	Troubleshooting Steps
Suboptimal dissolution technique.	- Use an ultrasonic bath to aid in the dissolution process as this has been shown to be effective. [3]
The DMSO is not of sufficient purity or is hydrated.	- Use a new, unopened bottle of high-purity, anhydrous (or low water content) DMSO.[3]
The desired concentration is above the solubility limit.	- Re-evaluate the required stock concentration. It may be possible to use a lower stock concentration and adjust the dilution scheme.

Data and Protocols

ACP-5862 Solubility Data

Solvent	Reported Solubility	Notes
DMSO	250 mg/mL (519.20 mM)[3][4]	Requires sonication; use of fresh, anhydrous DMSO is critical.[3]
Water	Predicted: 0.00767 mg/mL	Very low aqueous solubility.
Ethanol	Data not available for ACP-5862. (Acalabrutinib: ~15 mg/mL)	May be a suitable alternative to DMSO for lower concentration stocks.

Protocol: Preparation of a 10 mM ACP-5862 Stock Solution in DMSO

- Materials:
 - ACP-5862 (Molecular Weight: 481.51 g/mol)
 - Anhydrous, high-purity DMSO
 - Ultrasonic bath

- Sterile microcentrifuge tubes
- Procedure:
 1. Weigh out 4.82 mg of **ACP-5862** and place it in a sterile microcentrifuge tube.
 2. Add 1 mL of anhydrous DMSO to the tube.
 3. Vortex the tube briefly to mix.
 4. Place the tube in an ultrasonic bath and sonicate for 10-15 minutes, or until the compound is fully dissolved.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 7. Store the aliquots at -20°C or -80°C.

Protocol: Example Formulation for Improved Solubility (Adapted from in vivo formulation)

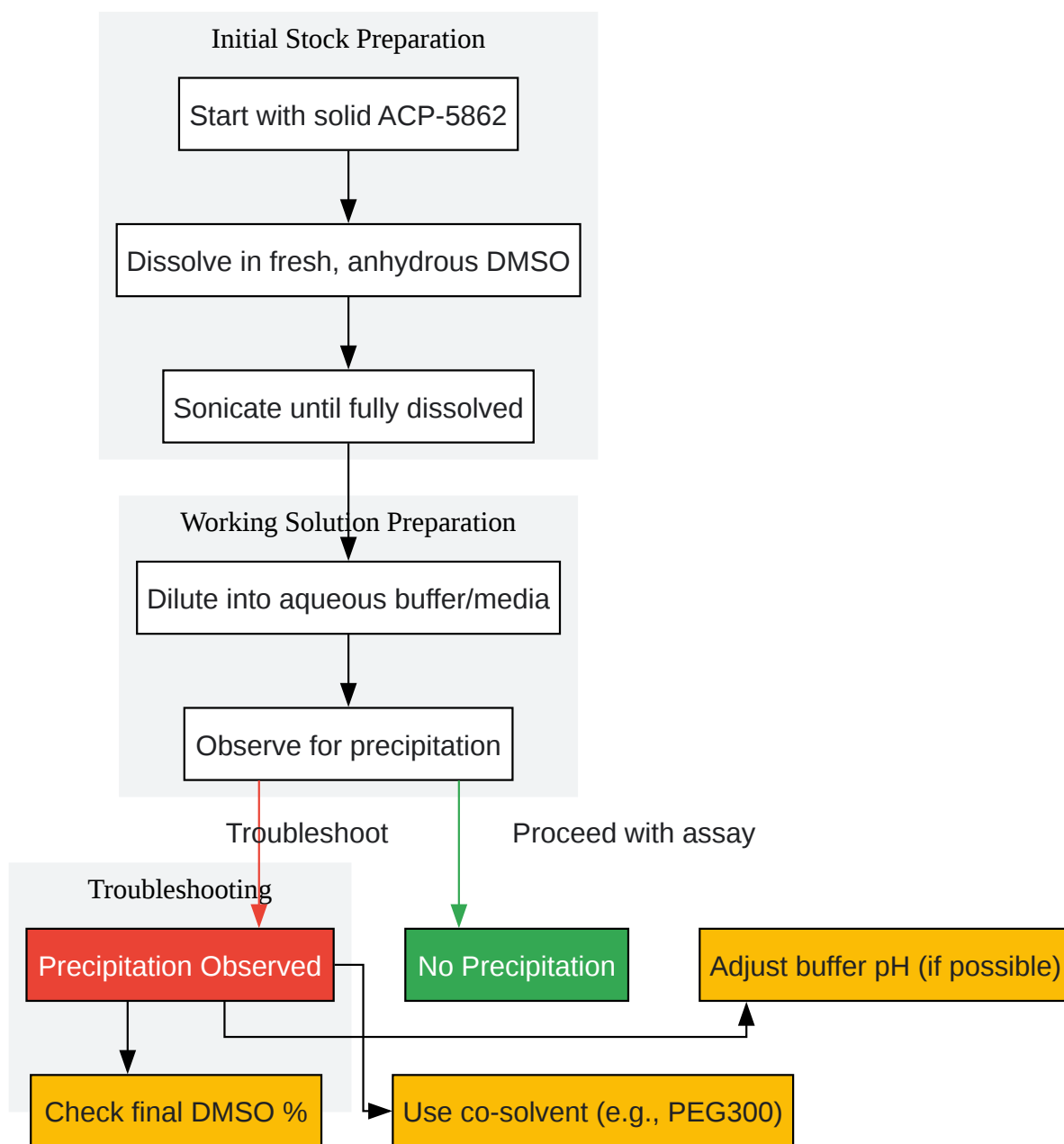
For challenging in vitro systems where precipitation is a persistent issue, a formulation using excipients may be beneficial. The following is adapted from an in vivo formulation and should be tested for compatibility with your specific assay.^[3]

- Prepare a 20.8 mg/mL **ACP-5862** stock in DMSO.
- In a sterile tube, mix:
 - 1 part of the 20.8 mg/mL DMSO stock
 - 4 parts of PEG300
- Mix thoroughly.
- Add 0.5 parts of Tween-80 and mix again.

- This mixture can then be further diluted into your aqueous assay medium. The final concentrations of all excipients should be carefully calculated and tested for effects on your experimental system.

Visualizations

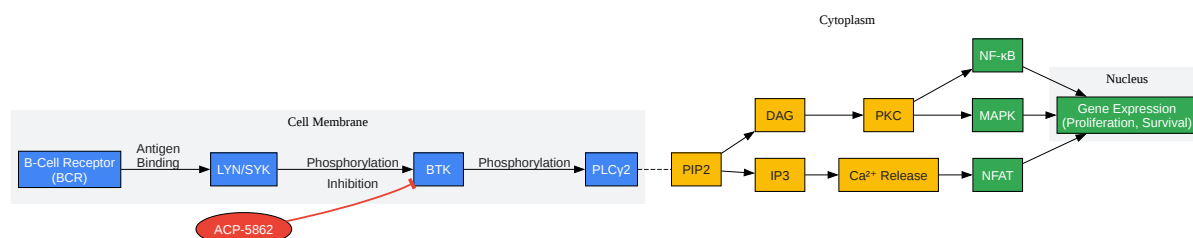
Experimental Workflow for Solubility Troubleshooting



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Caption: A workflow for preparing and troubleshooting **ACP-5862** solutions.

Bruton's Tyrosine Kinase (BTK) Signaling Pathway



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Caption: **ACP-5862** inhibits the BTK signaling pathway.

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References

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